

An In-Depth Technical Guide to the Spectroscopic Data of Cyclopropyldiphenylmethanol

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Compound of Interest

Compound Name: Cyclopropyldiphenylmethanol

CAS No.: 5785-66-0

Cat. No.: B1265827

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This guide provides a comprehensive analysis of the spectroscopic data for **Cyclopropyldiphenylmethanol** (CAS 5785-66-0), a tertiary alcohol of significant interest in synthetic chemistry and drug development. By delving into its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, this document aims to equip researchers, scientists, and drug development professionals with the foundational knowledge for its unequivocal identification and characterization.

Introduction: The Structural Uniqueness of Cyclopropyldiphenylmethanol

Cyclopropyldiphenylmethanol, with the molecular formula $C_{16}H_{16}O$ and a molecular weight of 224.30 g/mol, presents a unique structural architecture.^[1] It features a central tertiary carbinol carbon bonded to two phenyl rings and a cyclopropyl group. This combination of bulky aromatic systems and a strained aliphatic ring profoundly influences its spectroscopic properties, making a detailed analysis essential for its unambiguous identification. The strategic importance of this molecule lies in its potential as a building block in medicinal chemistry, where

the diphenylmethanol moiety is a common pharmacophore and the cyclopropyl group can impart desirable metabolic stability and conformational rigidity.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Detailed Look at the Molecular Skeleton

NMR spectroscopy is the cornerstone for elucidating the carbon-hydrogen framework of organic molecules. For **Cyclopropyldiphenylmethanol**, both ^1H and ^{13}C NMR provide critical insights into its precise structure.

^1H NMR Spectroscopy: Mapping the Proton Environment

The ^1H NMR spectrum of **Cyclopropyldiphenylmethanol** offers a clear picture of the different proton environments within the molecule. The spectrum is characterized by signals from the aromatic protons of the two phenyl rings, the methine and methylene protons of the cyclopropyl ring, and the hydroxyl proton.

Table 1: ^1H NMR Spectroscopic Data for **Cyclopropyldiphenylmethanol**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.2-7.5	Multiplet	10H	Aromatic protons (C_6H_5)
~2.5	Singlet (broad)	1H	Hydroxyl proton (-OH)
~1.5	Multiplet	1H	Cyclopropyl methine proton (-CH)
~0.4-0.6	Multiplet	4H	Cyclopropyl methylene protons (-CH ₂)

(Note: Exact chemical shifts can vary slightly depending on the solvent and concentration.)

Interpretation and Causality:

- Aromatic Protons ($\delta \sim 7.2-7.5$): The ten protons on the two phenyl rings resonate in the downfield region, typical for aromatic protons. The overlapping multiplets are a consequence of the complex splitting patterns arising from ortho, meta, and para couplings.
- Hydroxyl Proton ($\delta \sim 2.5$): The hydroxyl proton appears as a broad singlet. Its chemical shift is variable and depends on factors like solvent, concentration, and temperature due to hydrogen bonding and chemical exchange.^[2]
- Cyclopropyl Protons ($\delta \sim 0.4-1.5$): The protons of the cyclopropyl group appear in the highly shielded (upfield) region of the spectrum. This is a characteristic feature of cyclopropyl rings, where the ring current effect causes significant shielding. The methine proton, being adjacent to the deshielding carbinol carbon, appears slightly downfield compared to the methylene protons.

¹³C NMR Spectroscopy: Probing the Carbon Framework

The ¹³C NMR spectrum provides a definitive count of the unique carbon atoms in **Cyclopropyldiphenylmethanol** and their electronic environments.

Table 2: ¹³C NMR Spectroscopic Data for **Cyclopropyldiphenylmethanol**

Chemical Shift (δ) ppm	Assignment
~145	Aromatic quaternary carbons (C-ipso)
~128	Aromatic CH carbons
~127	Aromatic CH carbons
~126	Aromatic CH carbons
~78	Carbinol carbon (C-OH)
~18	Cyclopropyl methine carbon (-CH)
~2	Cyclopropyl methylene carbons (-CH ₂)

(Note: These are approximate chemical shifts.

Specific values can be found in spectral databases.)

Interpretation and Causality:

- Aromatic Carbons (δ ~126-145): The signals for the twelve aromatic carbons appear in the typical downfield region. The quaternary ipso-carbons, directly attached to the carbinol carbon, are the most deshielded.
- Carbinol Carbon (δ ~78): The tertiary carbinol carbon, bonded to the electronegative oxygen atom, is significantly deshielded and appears around 78 ppm. The absence of an attached proton is a key differentiator from secondary alcohols in ¹³C NMR.
- Cyclopropyl Carbons (δ ~2, 18): Similar to the protons, the carbons of the cyclopropyl ring are highly shielded. The methine carbon is slightly deshielded compared to the methylene carbons due to its proximity to the carbinol center.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The IR spectrum of **Cyclopropyldiphenylmethanol** clearly indicates the presence

of the hydroxyl group and the aromatic and aliphatic C-H bonds.

Table 3: Key IR Absorptions for **Cyclopropyldiphenylmethanol**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3500-3200	Strong, Broad	O-H stretch (hydrogen-bonded)
~3100-3000	Medium	Aromatic C-H stretch
~3000-2850	Medium	Aliphatic C-H stretch (cyclopropyl)
~1600, ~1490, ~1450	Medium-Weak	Aromatic C=C skeletal vibrations
~1210-1100	Strong	C-O stretch (tertiary alcohol)
(Data sourced from the NIST Chemistry WebBook)[3]		

Interpretation and Causality:

- O-H Stretch (~3500-3200 cm⁻¹): The most prominent feature of the IR spectrum is the broad, strong absorption band for the hydroxyl group, characteristic of hydrogen-bonded alcohols.
- C-H Stretches (~3100-2850 cm⁻¹): The spectrum shows distinct C-H stretching vibrations for the aromatic rings (above 3000 cm⁻¹) and the cyclopropyl group (below 3000 cm⁻¹).
- Aromatic C=C Vibrations (~1600-1450 cm⁻¹): A series of absorptions in this region are indicative of the carbon-carbon stretching within the phenyl rings.
- C-O Stretch (~1210-1100 cm⁻¹): A strong absorption in this range is characteristic of the C-O stretching vibration of a tertiary alcohol. The position of this band is diagnostic for the substitution pattern of the alcohol.

Mass Spectrometry (MS): Unraveling Fragmentation Pathways

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule upon ionization, which is invaluable for structural confirmation.

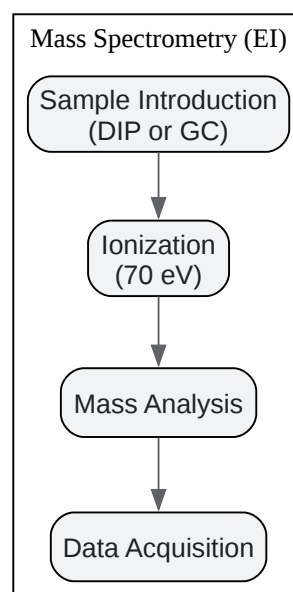
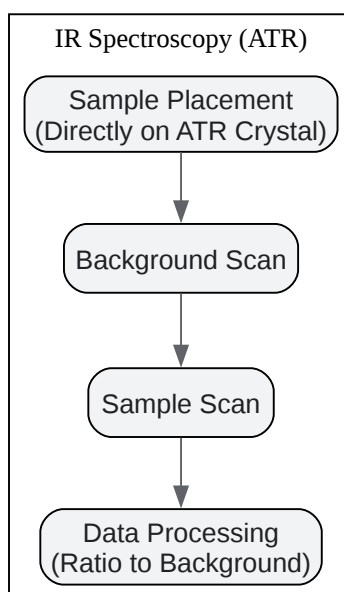
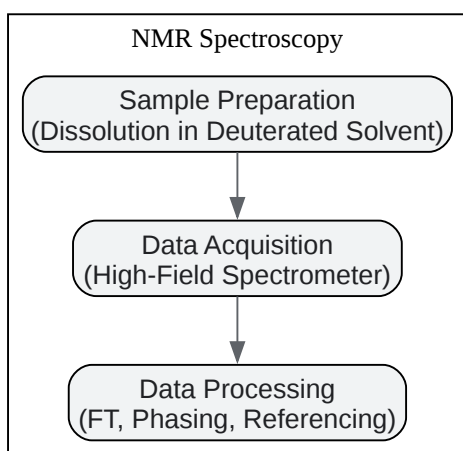
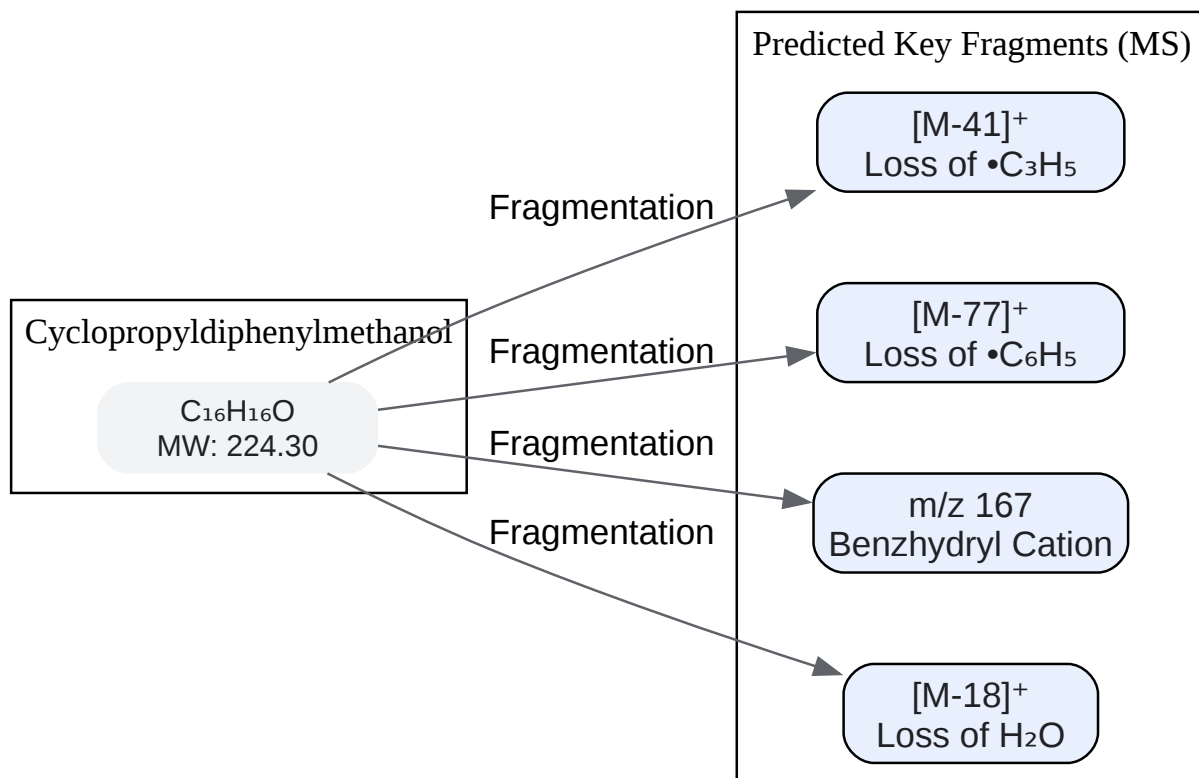
Predicted Fragmentation Pattern:

While a publicly available mass spectrum for **Cyclopropyldiphenylmethanol** is not readily available, its fragmentation can be predicted based on the principles of mass spectrometry for tertiary alcohols and related structures. The molecular ion peak (M^+) is expected to be weak or absent due to the lability of the tertiary benzylic alcohol.

Key Predicted Fragments:

- **Loss of Cyclopropyl Radical (M-41):** Cleavage of the bond between the carbinol carbon and the cyclopropyl ring would result in the loss of a cyclopropyl radical ($\bullet C_3H_5$), leading to a stable diphenylmethanol cation.
- **Loss of Phenyl Radical (M-77):** Loss of a phenyl radical ($\bullet C_6H_5$) would generate a cyclopropylphenylmethanol cation.
- **Formation of the Benzhydryl Cation (m/z 167):** Rearrangement and cleavage could lead to the formation of the highly stable benzhydryl cation ($[(C_6H_5)_2CH]^+$).
- **Loss of Water (M-18):** Dehydration is a common fragmentation pathway for alcohols, which would result in an ion at M-18.

Visualization of Key Structures:



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Sources

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